

An In-depth Technical Guide on the Boiling Point of Allyl Acetate

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Compound of Interest

Compound Name: *Allyl acetate*

Cat. No.: *B165787*

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This technical guide provides a comprehensive overview of the boiling point of **allyl acetate**, including its physicochemical properties, experimental determination protocols, and factors influencing this critical parameter.

Physicochemical Properties of Allyl Acetate

Allyl acetate (IUPAC name: prop-2-enyl acetate) is a colorless liquid with a characteristic fruity odor.^[1] It is an organic compound classified as an ester, formed from the reaction of allyl alcohol and acetic acid.^[1] Understanding its physical properties is crucial for its application in chemical synthesis and as a flavoring agent. A summary of its key quantitative data is presented in Table 1.

Table 1: Quantitative Physicochemical Data for **Allyl Acetate**

Property	Value	Units	Reference(s)
Boiling Point	103-104	°C (at 760 mmHg)	[2][3]
103.5	°C	[4][5][6]	
Melting Point	-96	°C	[4]
6	°C	[2][3][5]	
Molar Mass	100.117	g·mol ⁻¹	[7]
Density	0.928	g/mL (at 25 °C)	[3]
0.9275	g/cm ³ (at 20 °C)	[4][5]	
Vapor Pressure	27.2	mmHg (at 20 °C)	[2]
27.2	hPa (at 20 °C)	[3][5]	
Flash Point	44	°F (Closed Cup)	[2][3]
6.7	°C	[5]	
Refractive Index	1.404	(at 20 °C, n _{20/D})	[3]
Water Solubility	28	g/L	[8]
Insoluble	[4][6]		
Vapor Density	3.45	(Air = 1)	[4][5][8]

Factors Influencing the Boiling Point

The boiling point of any substance is primarily determined by the strength of its intermolecular forces.[9] For **allyl acetate**, the key factors include:

- Intermolecular Forces: As an ester, **allyl acetate** exhibits dipole-dipole interactions and van der Waals dispersion forces. The absence of a hydroxyl (-OH) group means it cannot form strong hydrogen bonds, resulting in a relatively moderate boiling point compared to alcohols of similar molecular weight.[9]

- **Molecular Weight:** Boiling points generally increase with increasing molecular weight due to stronger van der Waals forces.^[9]
- **Purity:** The presence of impurities can either elevate or depress the boiling point. For instance, water as an impurity in acetates has been shown to affect boiling point measurements.^[10] Therefore, highly purified samples are necessary for accurate determination.
- **Atmospheric Pressure:** The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. A decrease in atmospheric pressure will lower the boiling point, and an increase will raise it.

Experimental Protocol for Boiling Point Determination

The following is a detailed methodology for the precise determination of the boiling point of **allyl acetate**, adapted from standard ebulliometric methods.^[10]

Objective: To accurately measure the normal boiling point of a purified sample of **allyl acetate**.

Apparatus:

- Ebulliometer (e.g., Swietoslowski ebulliometer)
- Calibrated thermometer (resolution of 0.01 °C) or a platinum resistance thermometer
- Heating mantle or oil bath
- Barometer
- Distillation apparatus for sample purification

Procedure:

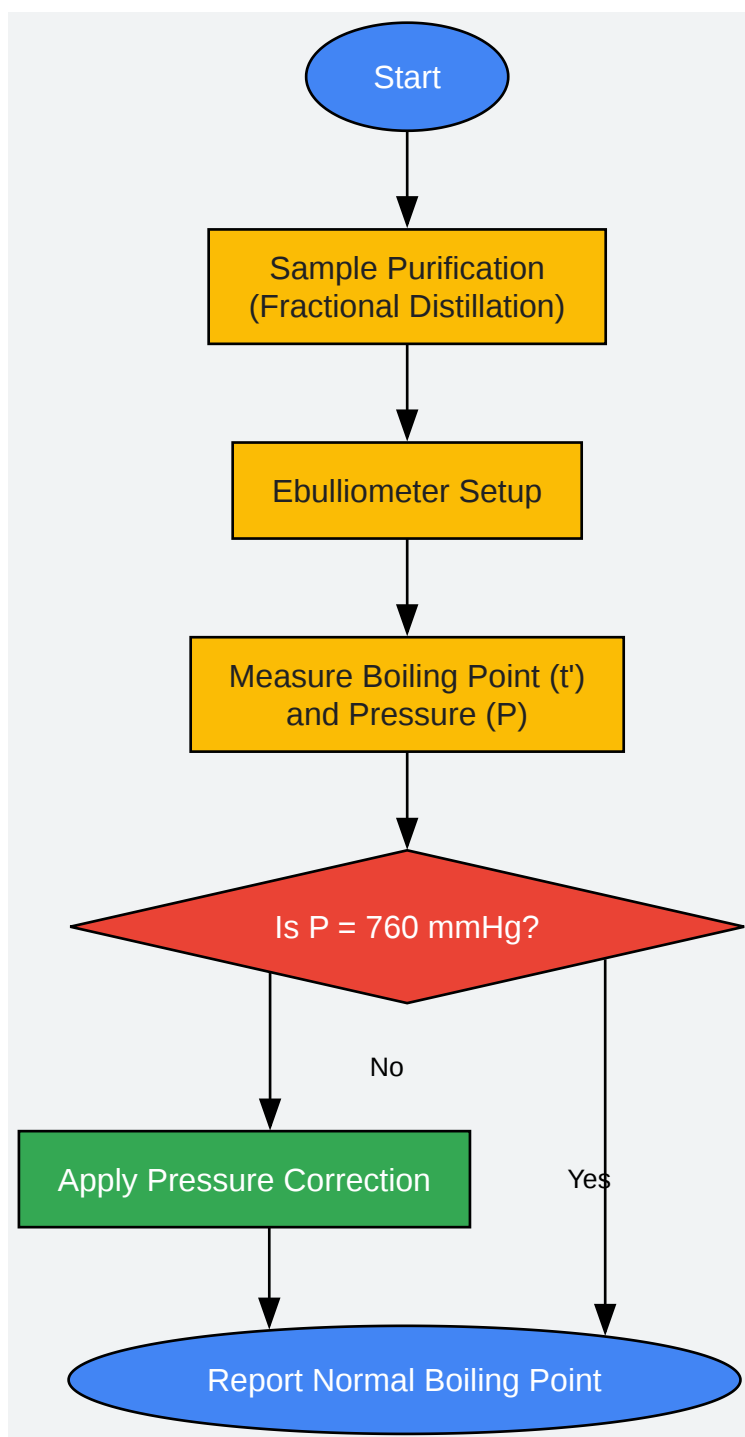
- **Sample Purification:**

- The **allyl acetate** sample should be purified by fractional distillation to remove any impurities.
- Collect the middle fraction that distills at a constant temperature. The purity can be assessed by monitoring the temperature difference (Δt) between the boiling liquid and the condensing vapor; a smaller Δt indicates higher purity.[\[10\]](#)
- Ebuliometer Setup:
 - Clean and dry the ebulliometer thoroughly.
 - Introduce the purified **allyl acetate** into the ebulliometer.
 - Place the calibrated thermometer in the designated well, ensuring it is properly immersed in the condensing vapor, not the boiling liquid.
- Measurement:
 - Gently heat the ebulliometer using the heating mantle.
 - Allow the liquid to come to a steady boil, where the temperature reading on the thermometer stabilizes.
 - Record the stable boiling temperature (t').
 - Simultaneously, record the atmospheric pressure (P) using the barometer.
- Correction for Pressure:
 - The normal boiling point is the boiling point at standard pressure (760 mmHg). If the measurement is not performed at this pressure, a correction is necessary.
 - The Clausius-Clapeyron equation or a known dt/dp value (the change in boiling point with pressure) for similar esters can be used for this correction.
- Correction for Impurities (if necessary):
 - If the sample's purity is in question, the effect of impurities like water can be quantified.

- This can be done by intentionally adding a small, known amount of the suspected impurity (e.g., a saturated solution of water in **allyl acetate**) and measuring the change in the boiling point. This allows for an experimental determination of the boiling point correction for that impurity.[\[10\]](#)

Visualization of Experimental Workflow

The logical flow for the experimental determination of the boiling point of **allyl acetate** is illustrated in the diagram below.



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Caption: Workflow for the experimental determination of the normal boiling point.

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